

Operational Guide: Ethyldihydroxypropyl Aminobenzoate Disposal & Handling

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Compound of Interest

Compound Name: *Ethyldihydroxypropyl
aminobenzoate*

CAS No.: 79461-57-7

Cat. No.: B12723533

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Executive Summary & Operational Context[1][2][3]

Ethyldihydroxypropyl aminobenzoate (INCI: Roxadimate; CAS: 58882-17-0) is a para-aminobenzoic acid (PABA) derivative primarily utilized as a UV-B absorbing agent. While often perceived as a "low-hazard" cosmetic ingredient, in a research or drug development setting involving concentrated raw materials, it presents specific operational challenges: skin sensitization potential and aquatic toxicity.

The Core Directive: This compound is lipophilic and insoluble in water. Standard aqueous wash-down procedures will fail, leading to residue accumulation and potential environmental non-compliance. This guide provides a self-validating workflow to ensure zero-discharge to sewer systems and complete containment.

Chemical Profile & Physicochemical Constraints[2] [4][5]

Effective disposal starts with understanding the molecule's behavior. You cannot clean or contain what you do not understand.

Parameter	Data	Operational Implication
Chemical Name	Ethyl 4-[bis(2-hydroxypropyl)amino]benzoate	Target analyte for waste labeling. [1]
CAS Number	58882-17-0	Primary identifier for SDS and waste manifesting.
Physical State	Viscous liquid or waxy solid (temp. dependent)	High viscosity requires solvent rinsing for quantitative transfer.
Solubility	Insoluble in water; Soluble in Ethanol, Isopropanol, Oils	CRITICAL: Water alone will not clean spills. Organic solvents are required.
Hazards (GHS)	H317 (Skin Sensitizer), H402 (Harmful to Aquatic Life)	Requires nitrile gloves; Zero-drain disposal policy.

Immediate Safety & Spill Response Protocol

Because Roxadimate is a sensitizer, skin contact must be strictly avoided. The following decision tree outlines the immediate response to a loss of containment.

Operational Logic: The "Solvent-First" Rule

Unlike inorganic salts, this organic ester will smear if wiped with water. You must use a compatible solvent (Ethanol or Isopropanol) to solubilize the residue before absorption.

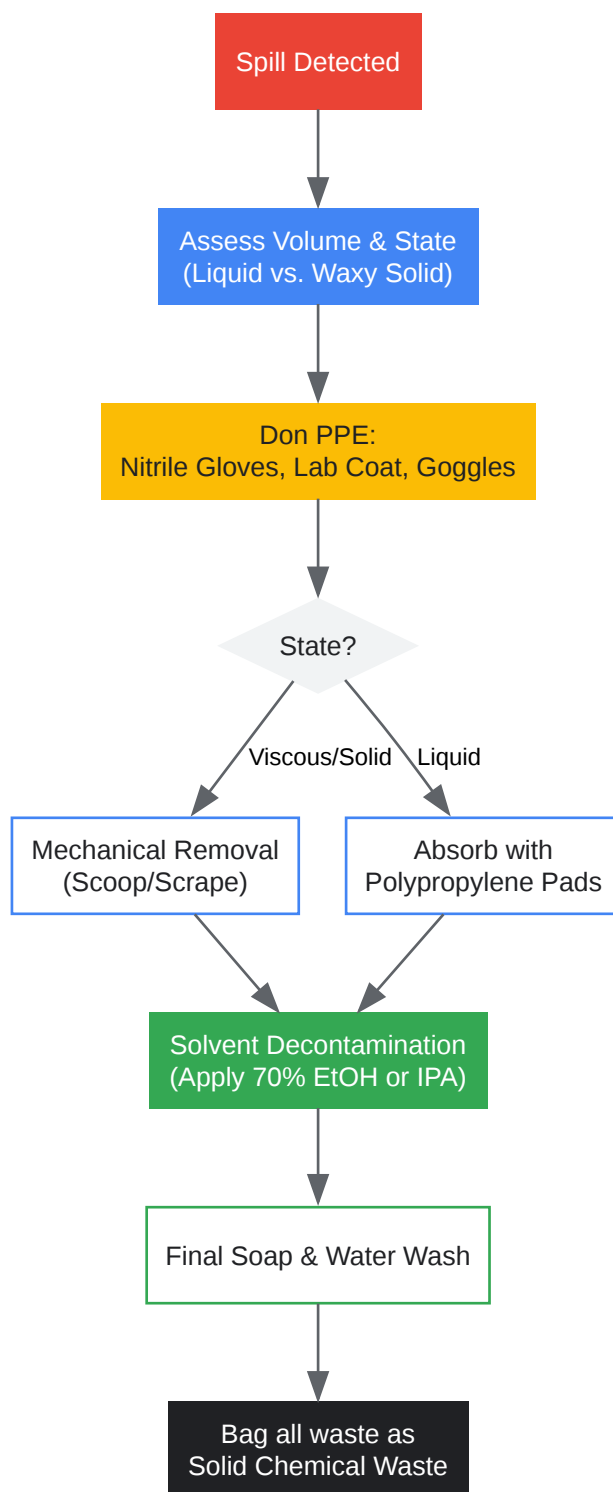


Figure 1: Incident Response Logic Flow

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Figure 1: Decision matrix for spilling handling, emphasizing the necessity of solvent decontamination.

Waste Characterization & Disposal Procedures

This section details the cradle-to-grave lifecycle of the chemical waste.

Waste Classification

Although Roxadimate is not typically a RCRA P-listed or U-listed acute toxin [1], it must be managed as Non-Halogenated Organic Chemical Waste.

- EPA Waste Code (US): Generally falls under "Non-Regulated" unless mixed with listed solvents (e.g., Acetone, F-listed), but best practice dictates incineration.
- Segregation: Do NOT mix with oxidizers or strong acids.

The "Double-Rinse" Glassware Protocol

A common failure point in labs is the cleaning of glassware containing lipophilic esters.

- Primary Rinse: Rinse glassware with a small volume of Acetone or Ethanol. Collect this rinse into the Organic Waste stream.
- Secondary Wash: Only after the solvent rinse should the glassware be washed with detergent and water in the sink.
 - Why? This prevents the formation of a hydrophobic film in the plumbing and prevents aquatic release.

Disposal Workflow

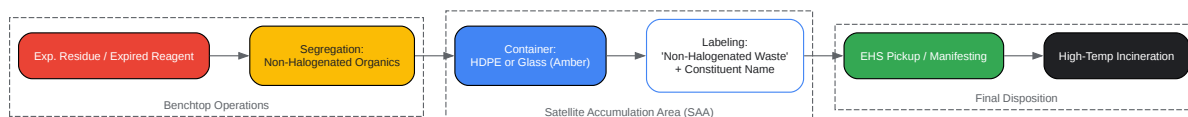


Figure 2: Laboratory Waste Lifecycle (Cradle-to-Grave)

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Figure 2: The required workflow from benchtop generation to final thermal destruction.

Environmental Stewardship & Rationale

Why do we strictly enforce these protocols for a sunscreen ingredient?

- **Bioaccumulation Potential:** While Roxadimate is designed to stay on the skin, its lipophilic nature suggests it can adsorb to organic matter in waterways.
- **Aquatic Toxicity:** GHS classification H402 indicates it is harmful to aquatic life [2]. [2] Wastewater treatment plants are not always optimized to break down complex aromatic esters, leading to "pass-through" contamination.
- **Sensitization:** As a PABA derivative, it carries a risk of inducing allergic contact dermatitis. Proper containment protects not just the environment, but the facility's cleaning staff who might otherwise encounter residues on "clean" glassware.

Final Checklist for Researchers

Verify: Is the waste container labeled "Non-Halogenated Organic"?

Check: Is the lid strictly closed? (Volatile solvents used for cleaning will evaporate if left open).

Inspect: Are there any drips on the exterior of the waste bottle? (Wipe with ethanol if present).

References

- U.S. Environmental Protection Agency. (2024). RCRA Hazardous Waste Definitions: P and U Lists. Retrieved from [\[Link\]](#)
- PubChem. (2024). [3] Ethyl 4-[bis(2-hydroxypropyl)amino]benzoate (Compound) - Safety and Hazards. National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

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- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Ethyl 4-(bis(hydroxypropyl)amino)benzoate | C₁₅H₂₃NO₄ | CID 188739 - PubChem [pubchem.ncbi.nlm.nih.gov]
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